

Essential Safety and Operational Guidance for Handling 4'-Hydroxychalcone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4'-Hydroxychalcone

Cat. No.: B163465

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This document provides immediate and essential safety and logistical information for the handling of **4'-Hydroxychalcone**, a chalcone with known hepatoprotective and anti-inflammatory properties.^[1] Adherence to these guidelines is critical to mitigate risks and ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

4'-Hydroxychalcone is classified as a hazardous substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[2][3][4][5][6][7]} It is imperative to use appropriate personal protective equipment (PPE) to minimize exposure.

Recommended Personal Protective Equipment:

- **Eye Protection:** Wear chemical safety goggles or a face shield that meets OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^[6]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene, are required.^[2] Gloves should be inspected before use and removed carefully to avoid skin contact.^[4]
- **Skin and Body Protection:** A lab coat or other protective clothing should be worn to prevent skin contact.^{[3][8]} In cases of potential significant exposure, further body protection may be necessary.

- Respiratory Protection: If working in a poorly ventilated area or when dust formation is likely, a NIOSH-approved respirator for dusts should be used.[\[6\]](#)

Quantitative Data Summary

The following table summarizes key quantitative data for **4'-Hydroxychalcone**.

Property	Value	Reference
Molecular Formula	C15H12O2	[9]
Molecular Weight	224.25 g/mol	[9]
Melting Point	174-178 °C	[7]
Boiling Point	419.6±45.0 °C (Predicted)	[7]
Solubility	Soluble in DMF, DMSO, and Ethanol (30 mg/ml)	[7]

Operational Plan: Step-by-Step Handling Protocol

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.[\[3\]](#)[\[4\]](#)[\[10\]](#)
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.[\[4\]](#)[\[6\]](#)
- Before handling, review the Safety Data Sheet (SDS) for **4'-Hydroxychalcone**.[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[9\]](#)[\[10\]](#)

2. Handling the Compound:

- Don the appropriate PPE as outlined above.
- Avoid direct contact with the skin, eyes, and clothing.[\[10\]](#)
- Avoid the formation of dust and aerosols during handling.[\[3\]](#)

- Use non-sparking tools to prevent ignition sources.[3]
- Weigh the compound in a ventilated enclosure or use a balance with a draft shield.

3. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][6][10]
- Keep away from strong oxidizing agents.[6]
- Store in an inert atmosphere at room temperature.[7]

Disposal Plan

1. Waste Collection:

- All waste contaminated with **4'-Hydroxychalcone**, including empty containers, disposable gloves, and contaminated labware, should be collected in a designated and properly labeled hazardous waste container.[10]

2. Disposal Procedure:

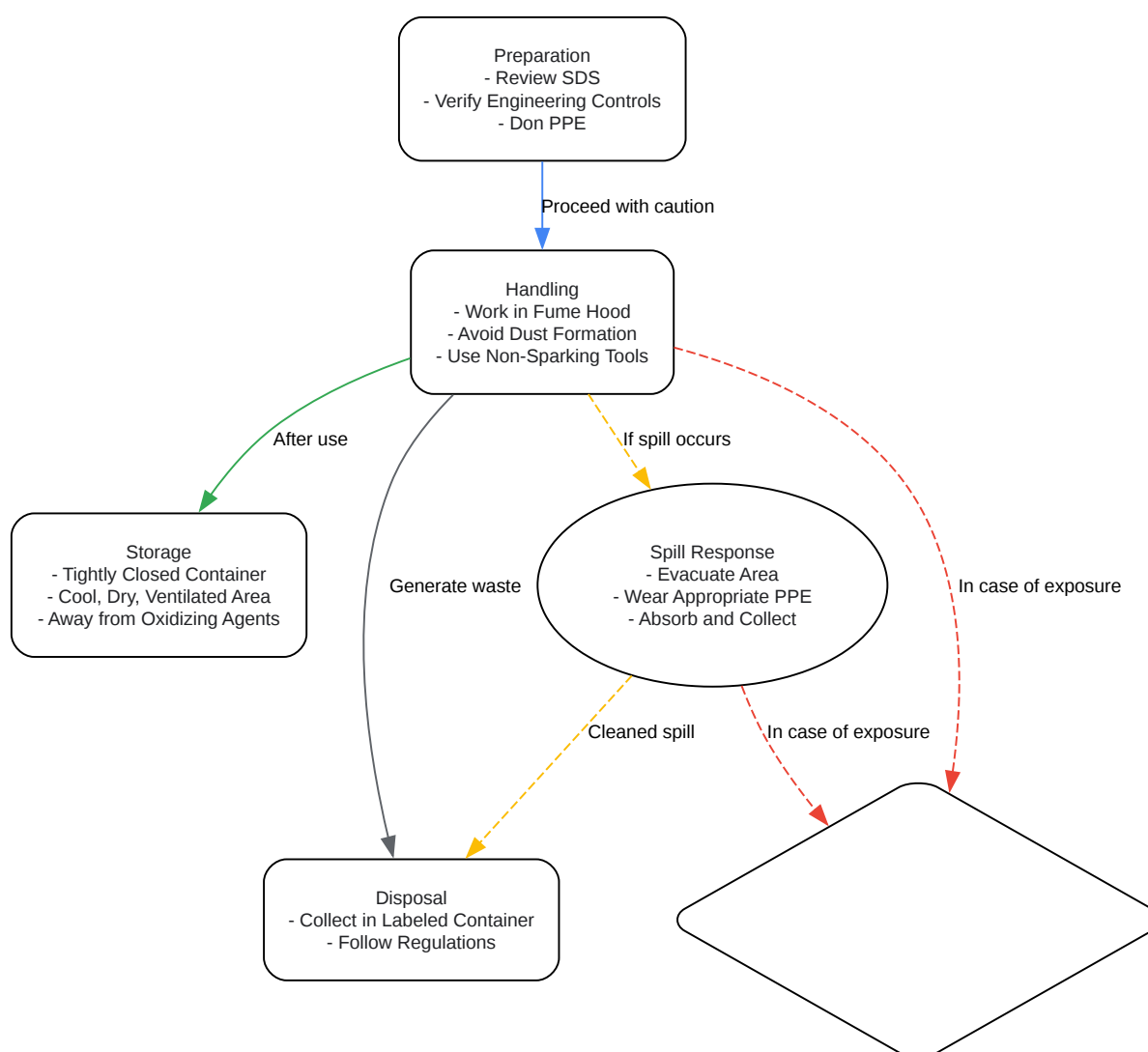
- Dispose of hazardous waste in accordance with local, state, and federal regulations.[10] Do not dispose of it down the drain or with regular trash.[6]
- Contaminated packaging should be treated as hazardous waste and disposed of accordingly.[10]

Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[4][6][10]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.[4][6][10]

- Inhalation: Remove the individual to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[3][4][6]
- Ingestion: Do not induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3]

Workflow for Safe Handling of 4'-Hydroxychalcone



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Caption: A workflow diagram illustrating the key steps for the safe handling of 4'-Hydroxychalcone.

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